The Environmental Fate of Bromofos: A Technical Guide

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Compound of Interest

Compound Name:	*Bromofos*
CAS No.:	*2104-96-3*
Cat. No.:	*B1667883*

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An In-depth Examination of the Persistence, Degradation, and Mobility of the Organophosphate Insecticide **Bromofos** in Soil and Water Systems.

This technical guide provides a comprehensive overview of the environmental fate of **Bromofos**, an organophosphate insecticide. The document is intended for researchers, scientists, and environmental professionals engaged in the study of pesticide environmental behavior and risk assessment. It details the chemical and physical properties of **Bromofos**, its degradation pathways in soil and water, its mobility characteristics, and the analytical methodologies used for its detection and quantification.

Physicochemical Properties of **Bromofos**

The environmental behavior of a pesticide is largely governed by its inherent physicochemical properties. **Bromofos** (O-(4-bromo-2,5-dichlorophenyl) O,O-dimethyl phosphorothioate) is a white crystalline solid.[1] Key properties influencing its environmental fate are summarized in the table below.

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Property	Value	Reference
Molecular Weight	366.0 g/mol	[1]
Water Solubility	40 mg/L at 25 °C	[1]
Vapor Pressure	1.3 x 10^{-4} mm Hg at 20 °C	[1]
Octanol-Water Partition Coefficient (log Kow)	5.2	[1]
Estimated Soil Organic Carbon-Water Partitioning Coefficient (Koc)	16,000	[1]

Environmental Fate in Soil

The soil compartment is a primary recipient of **Bromofos** through direct application or drift. Its fate in soil is determined by a combination of degradation and mobility processes.

Persistence and Degradation in Soil

Bromofos is not generally considered to be highly persistent in soil.[2] Its degradation is a result of both abiotic and biotic processes. The half-life of **Bromofos** in soil can vary significantly depending on environmental conditions.

Table 1: Half-life of **Bromofos** in Soil

Condition	Half-life (days)	Reference
Soil (unspecified)	88.5 (biodegradation)	[1]
Soil (illuminated, >290 nm)	48.3	[1]
Soil (non-illuminated control)	80	[1]

Microbial degradation is a significant pathway for the dissipation of **Bromofos** in soil. Soil microorganisms can utilize **Bromofos** as a source of carbon and phosphorus, leading to its breakdown. The rate of microbial degradation is influenced by factors such as soil type, organic matter content, moisture, temperature, and the composition of the microbial community.[3]

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Abiotic degradation processes, such as hydrolysis and photolysis, also contribute to the breakdown of **Bromofos** in soil, although to a lesser extent compared to microbial degradation.[1]

Mobility in Soil

The mobility of **Bromofos** in soil is limited due to its high affinity for soil organic matter. The high estimated soil organic carbon-water partitioning coefficient (Koc) of 16,000 indicates that **Bromofos** is expected to be immobile in soil.[1][4] This strong adsorption to soil particles reduces the potential for leaching into groundwater.[4]

Table 2: Soil Adsorption Coefficients for **Bromofos**

Coefficient	Value	Interpretation	Reference
Koc	16,000 (estimated)	Immobile	[1]

Environmental Fate in Water

Bromofos can enter aquatic systems through surface runoff, leaching, and spray drift. Its fate in water is primarily governed by hydrolysis and photolysis.

Persistence and Degradation in Water

The persistence of **Bromofos** in water is highly dependent on the pH and the presence of sunlight.

Table 3: Half-life of **Bromofos** in Water

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Condition	pH	Half-life (days)	Reference
Hydrolysis	5	167.5	[1]
Hydrolysis	7	54.82	[1]
Hydrolysis	9	1.61	[1]
Rainwater (illuminated, >290 nm)	-	1.5	[1]
Rainwater (non-illuminated control)	-	5.8	[1]
Seawater (exposed to sunlight)	-	2	[1]
Seawater (in absence of light)	-	23	[1]

Hydrolysis is a major degradation pathway for **Bromofos** in water, particularly under alkaline conditions.[1] The ester linkages in the **Bromofos** molecule are susceptible to cleavage by water, leading to the formation of less toxic metabolites.

Photodegradation, or the breakdown of a chemical by light, is another important process for **Bromofos** in sunlit surface waters.[1] The absorption of light energy can lead to the cleavage of chemical bonds and the transformation of the parent compound.[5]

Major Metabolites

The degradation of **Bromofos** in soil and water results in the formation of several metabolites. The primary metabolites identified are:

- Bromoxon: The oxygen analog of **Bromofos**, which is formed through oxidative processes. [2]
- Desmethyl-bromophos: Formed by the removal of a methyl group from the phosphate ester. [2]

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- 4-bromo-2,5-dichlorophenol: A phenolic breakdown product resulting from the cleavage of the phosphate ester bond.[1][2]

Experimental Protocols

This section outlines the general methodologies for key experiments used to assess the environmental fate of **Bromofos**.

Soil Residue Analysis

Objective: To determine the concentration of **Bromofos** and its metabolites in soil samples.

Principle: Soil samples are extracted with an organic solvent, followed by cleanup to remove interfering substances, and analysis by gas chromatography (GC) or high-performance liquid chromatography (HPLC).

Procedure:

- Sample Collection and Preparation: Collect representative soil samples from the field. Air-dry the samples and sieve them through a 2-mm mesh.
- Extraction: A known weight of soil (e.g., 50 g) is extracted with a suitable solvent such as acetonitrile or an acetone/hexane mixture.[6][7] This is typically done by shaking for a specified period (e.g., 1-2 hours).
- Cleanup: The extract is filtered and may require a cleanup step to remove co-extracted soil components that could interfere with the analysis. This can be achieved using solid-phase extraction (SPE) cartridges.
- Analysis: The final extract is concentrated and analyzed by GC coupled with a flame photometric detector (FPD) or a mass spectrometer (MS), or by HPLC with a UV or MS detector.[6][8]

Water Residue Analysis

Objective: To determine the concentration of **Bromofos** and its metabolites in water samples.

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Principle: Water samples are passed through a solid-phase extraction (SPE) cartridge to concentrate the analytes, which are then eluted with a solvent and analyzed.

Procedure:

- Sample Collection and Filtration: Collect water samples in clean glass bottles. Filter the samples through a 0.45-µm filter to remove suspended solids.
- Solid-Phase Extraction (SPE): A known volume of the filtered water sample (e.g., 1 L) is passed through a C18 SPE cartridge. The analytes are adsorbed onto the cartridge.
- Elution: The analytes are eluted from the cartridge with a small volume of an organic solvent (e.g., ethyl acetate or dichloromethane).
- Analysis: The eluate is concentrated and analyzed by GC-MS or LC-MS/MS.[9][10][11]

Soil Adsorption/Desorption Study (Batch Equilibrium Method)

Objective: To determine the soil adsorption coefficient (Kd) and the soil organic carbon-water partitioning coefficient (Koc) of **Bromofos**.

Principle: A known mass of soil is equilibrated with a series of aqueous solutions containing different concentrations of **Bromofos**. The amount of **Bromofos** adsorbed to the soil is determined by measuring the decrease in its concentration in the solution.

Procedure:

- Soil Preparation: Use air-dried, sieved (<2 mm) soil.
- Equilibration: Place a known amount of soil (e.g., 5 g) into a series of centrifuge tubes. Add a known volume (e.g., 25 mL) of 0.01 M $CaCl_2$ solution containing varying concentrations of **Bromofos**.
- Shaking: Shake the tubes for a predetermined time (e.g., 24 hours) at a constant temperature to reach equilibrium.

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- Centrifugation and Analysis: Centrifuge the tubes to separate the soil and the solution. Analyze the supernatant for the equilibrium concentration of **Bromofos**.
- Calculation: The amount of **Bromofos** adsorbed to the soil is calculated by difference. The Kd and Koc values are then determined using the Freundlich or Langmuir isotherm models.[4][12][13][14]

Photodegradation Study in Water

Objective: To determine the rate of photodegradation of **Bromofos** in water.

Principle: An aqueous solution of **Bromofos** is exposed to a light source that simulates sunlight, and the decrease in its concentration is monitored over time.

Procedure:

- Solution Preparation: Prepare an aqueous solution of **Bromofos** of a known concentration in a quartz vessel.
- Irradiation: Irradiate the solution with a light source (e.g., a xenon lamp) that has a spectral output similar to that of sunlight.[15] Maintain a constant temperature.
- Sampling: At various time intervals, withdraw aliquots of the solution for analysis.
- Analysis: Analyze the samples for the concentration of **Bromofos** using HPLC or GC-MS.
- Kinetics: Determine the photodegradation rate constant and half-life by plotting the concentration of **Bromofos** versus time.[16][17]

Microbial Degradation Study in Soil

Objective: To assess the role of microorganisms in the degradation of **Bromofos** in soil.

Principle: **Bromofos** is incubated in both sterile and non-sterile soil under controlled conditions. The difference in the degradation rate between the two treatments indicates the contribution of microbial activity.

Procedure:

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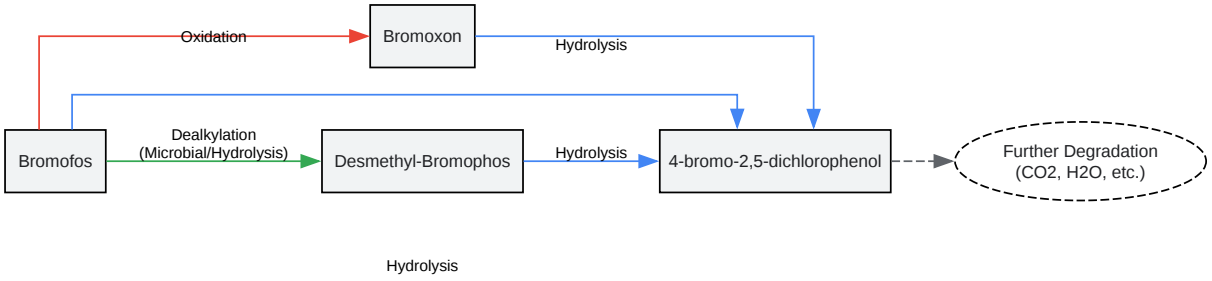
- Soil Treatment: Prepare two sets of soil samples. One set is sterilized (e.g., by autoclaving) to eliminate microbial activity, while the other set remains non-sterile.
- Fortification: Treat both sets of soil with a known concentration of **Bromofos**.
- Incubation: Incubate the soil samples under controlled conditions of temperature and moisture in the dark.
- Sampling and Analysis: At regular intervals, collect soil samples from both sets and analyze for the concentration of **Bromofos** using the method described in section 5.1.
- Comparison: Compare the degradation rates in the sterile and non-sterile soils to determine the extent of microbial degradation.[18][19]

Visualizations

Bromofos Degradation Pathway



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Caption: Simplified degradation pathway of **Bromofos** in soil and water.

Experimental Workflow for Soil Residue Analysis

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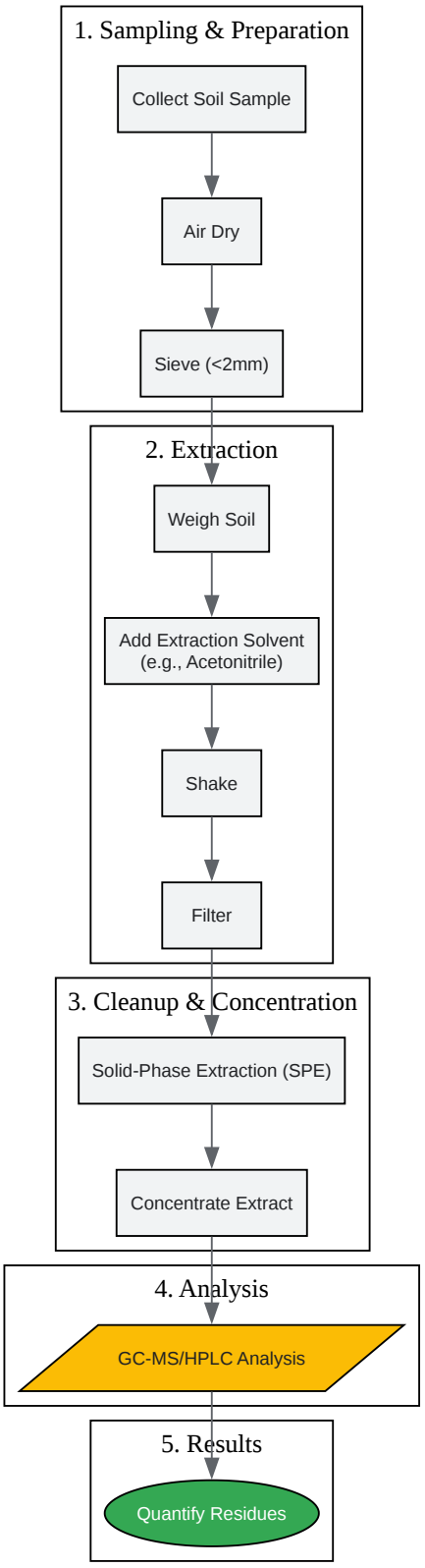

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Caption: General workflow for the analysis of **Bromofos** residues in soil.

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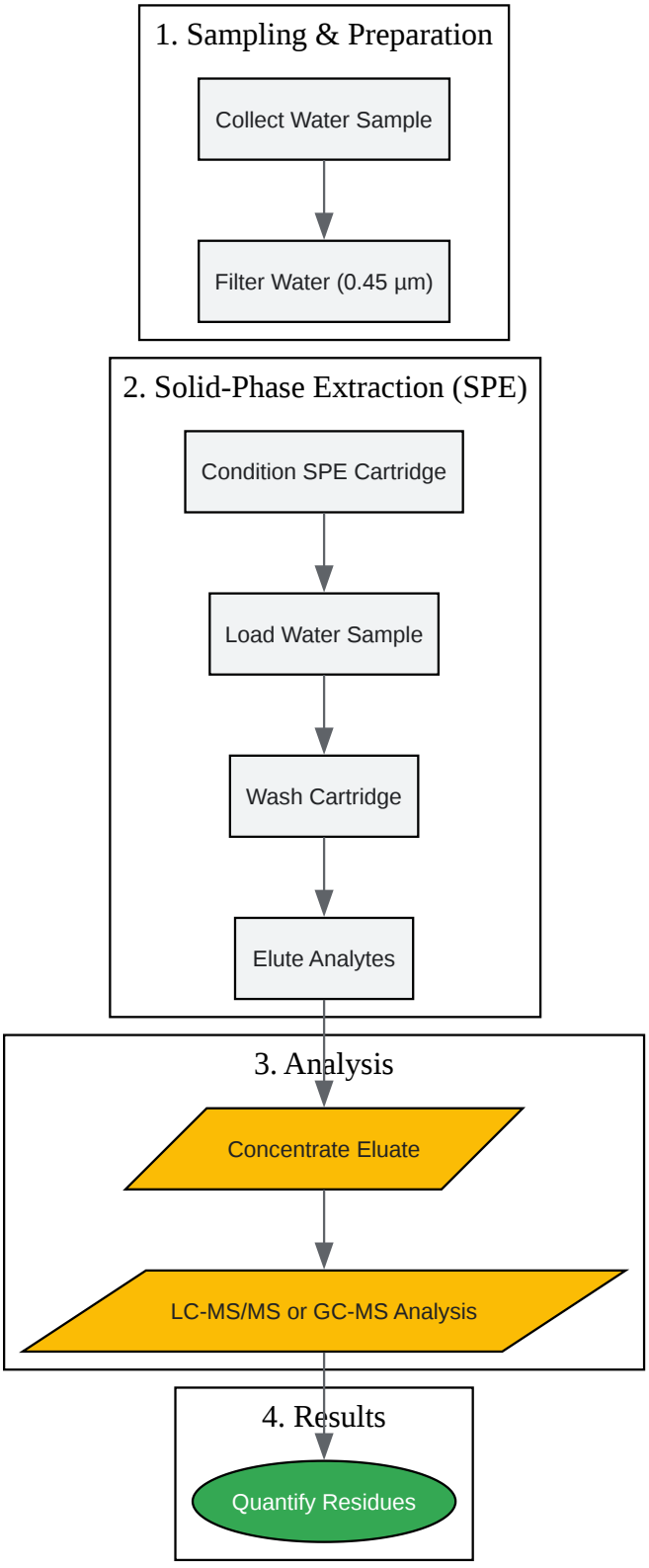
Experimental Workflow for Water Residue Analysis



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Caption: General workflow for the analysis of **Bromofos** residues in water.

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